

# Safe Disposal of Val-Tyr-Val: A Procedural Guide

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## Compound of Interest

Compound Name: Val-Tyr-Val

Cat. No.: B093541

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of the tripeptide **Val-Tyr-Val**. Adherence to these procedures is critical for minimizing environmental impact and maintaining workplace safety.

While specific hazard data for **Val-Tyr-Val** is limited, it is prudent to handle all research chemicals with a high degree of care. A Safety Data Sheet (SDS) for **Val-Tyr-Val** indicates that it is not classified as a hazardous substance or mixture. However, standard laboratory precautions should always be observed.

## Chemical and Physical Properties

A summary of the known quantitative data for **Val-Tyr-Val** is presented below to inform handling and storage procedures.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>29</sub> N <sub>3</sub> O <sub>5</sub>	[1]
Molecular Weight	379.45 g/mol	[1]
Appearance	Off-white to tan crystalline powder	[1][2]
Boiling Point	708 °C at 760 mmHg	[1]
Flash Point	382 °C	[1]
Density	1.207 g/cm <sup>3</sup>	[1]
Storage Temperature	-20°C	[1]
Solubility	Slightly soluble in Methanol	[1]

## Personal Protective Equipment (PPE)

When handling **Val-Tyr-Val**, especially during disposal procedures, the use of appropriate Personal Protective Equipment (PPE) is essential to prevent potential exposure.

PPE Category	Specification	Purpose
Hand Protection	Chemical impermeable gloves	To prevent skin contact.[3]
Eye/Face Protection	Safety glasses or goggles	To protect eyes from dust or splashes.[3]
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, a suitable respirator may be necessary.	To prevent inhalation of peptide dust.[3]
Skin and Body Protection	Laboratory coat	To protect skin and clothing from contamination.[3]

## Spill and Accidental Release Measures

In the event of a spill, the following steps should be taken to minimize exposure and environmental contamination:

- Evacuate Personnel: Ensure that any unnecessary personnel are cleared from the spill area.  
[3]
- Ensure Ventilation: Provide adequate ventilation to the area of the spill.[3]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[3]
- Cleanup:
  - Avoid the formation of dust.[3]
  - Carefully sweep or scoop up the spilled material.[3]
  - Collect the material in a suitable, closed container for disposal.[3]
  - Clean the spill area with appropriate decontaminating agents.[3]

## Disposal Protocol

The primary objective of the disposal protocol is to ensure that **Val-Tyr-Val** waste is handled in a manner that is safe, environmentally responsible, and compliant with all relevant regulations. Do not dispose of this peptide down the drain or in the general waste.[3]

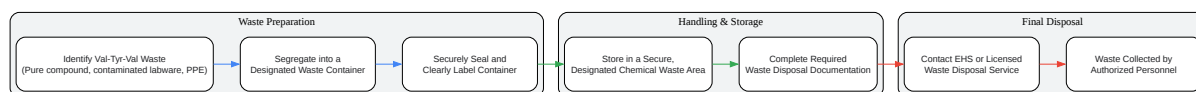
Step-by-Step Disposal Procedure:

- Segregation of Waste: Collect all **Val-Tyr-Val** waste, including the pure compound, contaminated labware (e.g., vials, pipette tips), and contaminated PPE, in a designated, clearly labeled, and sealed waste container.[3]
- Labeling: Clearly label the waste container with the name of the chemical ("**Val-Tyr-Val** Waste"), the quantity, and the date of disposal.[3]
- Storage: Store the sealed waste container in a secure, designated chemical waste storage area, separate from incompatible materials.[3]

- Contact Professionals: Arrange for the collection and disposal of the waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal service.[3]
- Documentation: Complete all necessary waste disposal documentation as required by your institution and local regulations.[3]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Val-Tyr-Val**.



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Figure 1. Workflow for the proper disposal of **Val-Tyr-Val**.

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## References

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